Application Note: X-ray Crystallography of 4-(2-Fluorophenyl)nicotinic Acid

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Compound of Interest

Compound Name:	*4-(2-Fluorophenyl)nicotinic acid*
CAS No.:	*1261982-46-0*
Cat. No.:	*B3228301*

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Document Type: Technical Protocol & Application Guide Target Audience: Structural Biologists, Medicinal Chemists, and Crystallographers Compound: **4-(2-Fluorophenyl)nicotinic acid** ($C_{12}H_8FNO_2$)

Executive Summary & Structural Significance

Fluorophenyl nicotinic acid derivatives are highly privileged scaffolds in modern drug discovery, serving as critical building blocks for cannabinoid receptor type 1 (CB1R) fluorescent probes 1 and human lactate dehydrogenase 5 (hLDH5) inhibitors 2. The specific isomer, **4-(2-Fluorophenyl)nicotinic acid**, presents a unique crystallographic challenge and opportunity.

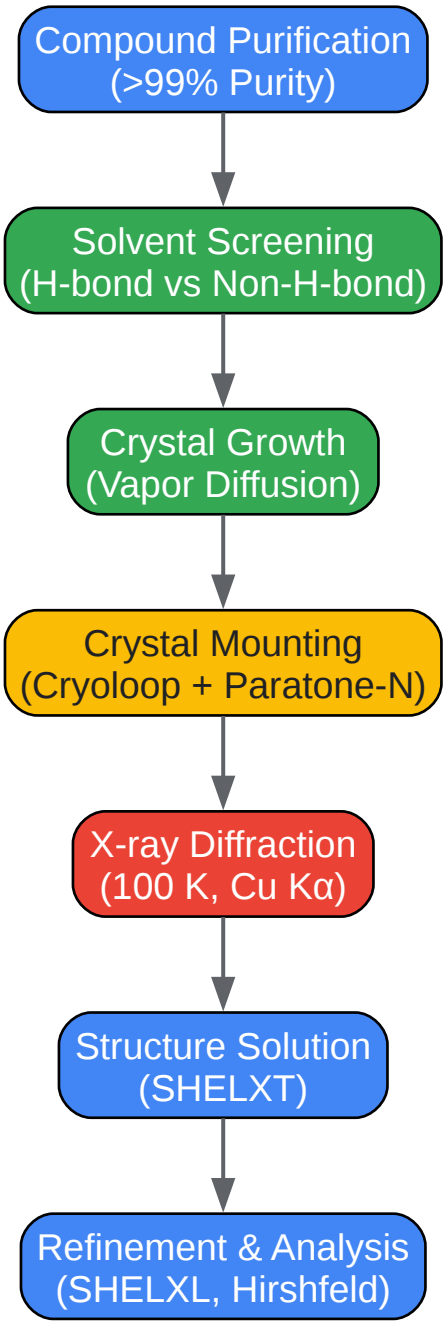
The structural biology of this compound is defined by two competing forces:

- The Biaryl Axis: The steric clash between the 2-fluoro substituent and the pyridine protons restricts rotation, forcing a specific dihedral angle.
- Supramolecular Assembly: The carboxylic acid group drives crystal packing via classic hydrogen-bonded dimers, while the pyridine nitrogen and fluorine atom participate in secondary and interactions 3.

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This application note provides a self-validating, step-by-step methodology for the crystallization, data collection, and structural refinement of **4-(2-Fluorophenyl)nicotinic acid**, explicitly addressing the causality behind each experimental parameter.

Crystallography Workflow



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Fig 1: End-to-end X-ray crystallography workflow for **4-(2-Fluorophenyl)nicotinic acid**.

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Experimental Protocols

Protocol A: High-Quality Single Crystal Growth

Causality Focus: Rapid evaporation of carboxylic acids often leads to kinetic trapping (polymorphs or twinned crystals) because the dimers precipitate too quickly. Vapor diffusion allows for slow thermodynamic equilibration.

Materials:

- Purified **4-(2-Fluorophenyl)nicotinic acid** (>99% HPLC)
- Good Solvent: Tetrahydrofuran (THF) or Dimethylformamide (DMF)
- Antisolvent: n-Heptane or Pentane
- Crystallization vials (inner 2 mL, outer 20 mL)

Step-by-Step Methodology:

- Dissolution: Dissolve 10 mg of the compound in 0.5 mL of THF in a 2 mL inner vial. Why THF? THF acts as a hydrogen-bond acceptor, temporarily disrupting the carboxylic acid dimers and preventing premature precipitation.
- Filtration: Pass the solution through a 0.22 µm PTFE syringe filter to remove heterogeneous nucleation sites (dust/impurities).
- Chamber Setup: Place the 2 mL vial (uncapped) into a 20 mL outer vial containing 3 mL of n-heptane.
- Sealing & Incubation: Cap the outer vial tightly with a PTFE-lined cap. Store in a vibration-free environment at a constant 20 °C.
- Harvesting: After 4–7 days, inspect for colorless, block-like crystals. Do not let the solvent evaporate completely to avoid stress-induced cracking of the crystal lattice.

Protocol B: Crystal Harvesting and Cryocooling

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Causality Focus: Data must be collected at cryogenic temperatures (100 K) to minimize atomic thermal vibrations (reducing thermal displacement parameters,) and to prevent radiation damage from the X-ray beam.

Step-by-Step Methodology:

- Transfer the crystals along with their mother liquor into a watch glass.
- Add a drop of Paratone-N or perfluoropolyether oil. Why? The oil displaces the solvent, preventing the crystal from degrading upon air exposure, and acts as a cryoprotectant.
- Using a polarized light microscope, select a single crystal exhibiting uniform extinction (indicating a lack of twinning).
- Mount the crystal on a MiTeGen cryoloop and immediately transfer it to the goniometer head under a steady 100 K nitrogen cold stream (e.g., Oxford Cryosystems).

Protocol C: Data Collection and Structure Solution

Causality Focus: The 2-fluorophenyl ring is prone to rotational disorder (flipping 180°). High-resolution data is required to mathematically resolve the split occupancies of the fluorine atom.

Step-by-Step Methodology:

- Data Collection: Expose the crystal to Cu radiation (Å) using a microfocus diffractometer. Cu radiation is chosen over Mo to maximize the diffraction intensity of light atoms (C, H, N, O, F).
- Integration: Process the frames using software such as APEX4 or CrysAlisPro. Apply multi-scan absorption correction (SADABS).
- Solution: Solve the phase problem using Intrinsic Phasing in SHELXT.
- Refinement: Refine the structure using full-matrix least-squares on with SHELXL via the Olex2 interface.
    - Handling Disorder: If the electron density map shows a residual peak near the C6' position of the fluorophenyl ring, model the fluorine atom over two positions (e.g., F1A and F1B)

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using the PART 1 and PART 2 instructions. Tie their occupancies to a free variable (e.g., 21.00000) so they sum to 1.0.

Quantitative Data Summary

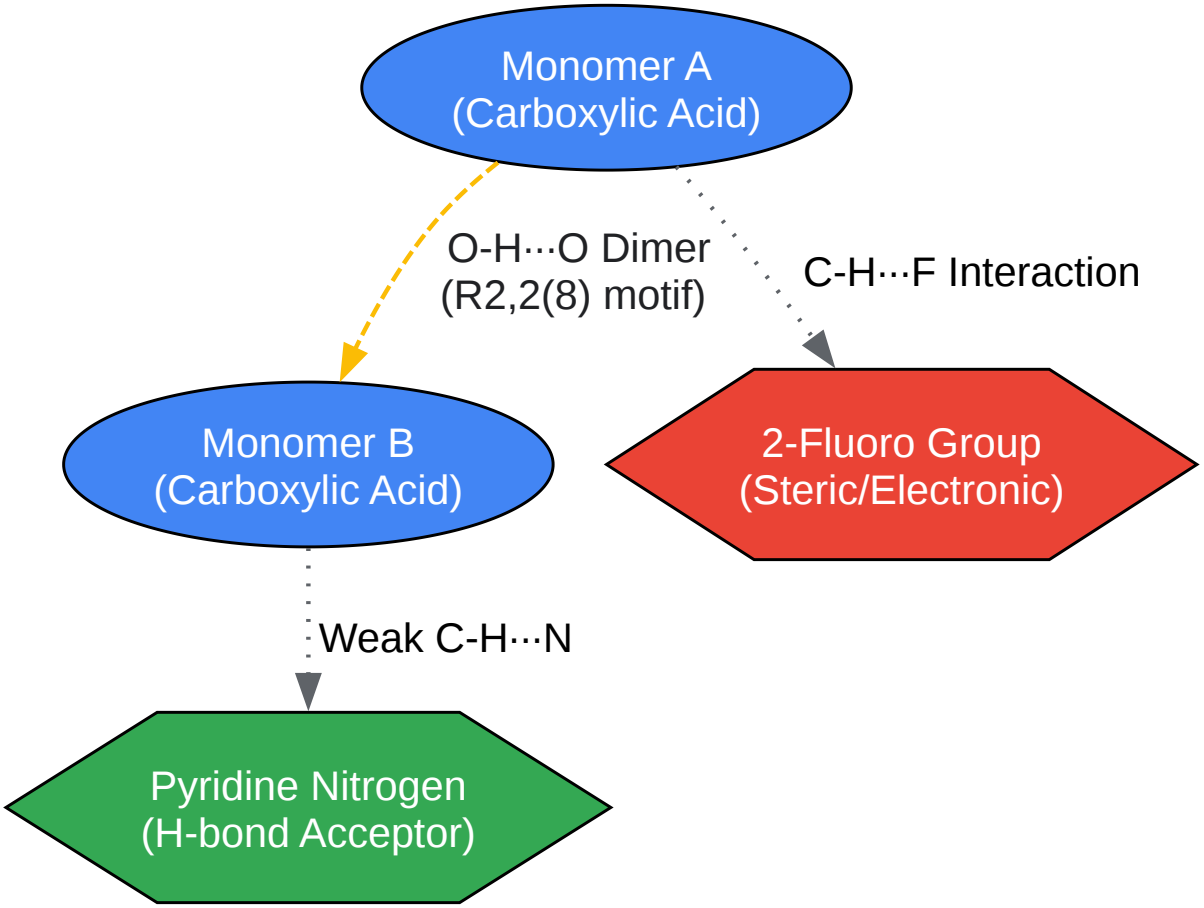
The following table outlines the expected crystallographic parameters for a successfully refined structure of this class of biaryl nicotinic acids.

Parameter	Expected Value / Range	Significance / Causality
Crystal System	Monoclinic or Triclinic	Typical for asymmetric biaryl carboxylic acids.
Space Group	or	Centrosymmetric packing favored by the dimer.
Temperature	100(2) K	Minimizes thermal motion; sharpens diffraction spots.
Resolution Limit	Å (for Cu)	Required for publication-quality anisotropic refinement.
(Final)	(5%)	Indicates high agreement between the model and raw data.
(Final)	(15%)	Weighted R-factor; confirms overall model accuracy.
Goodness-of-Fit (S)		Validates the weighting scheme applied during refinement.

Structural Analysis & Supramolecular Motifs

Once refined, the structural data provides critical insights into the compound's behavior. The dominant feature is the hydrogen-bonding motif, a self-validating structural marker for carboxylic acids. Furthermore, the dihedral angle between the pyridine and fluorophenyl rings typically settles between 45° and 65° to minimize steric repulsion between the 2-fluoro group and the pyridine C5-H proton.

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Fig 2: Supramolecular interaction network governing the crystal packing of the compound.

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